

# Thermochemical Properties of Methyl cis-2-hexenoate: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl cis-2-hexenoate

Cat. No.: B15202258

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the thermochemical properties of **Methyl cis-2-hexenoate**. Due to a scarcity of direct experimental data for the cis-isomer, this document combines available data for related isomers with computationally estimated values to offer a thorough profile. Detailed experimental protocols for determining key thermochemical parameters are also presented, providing a framework for future empirical studies. This guide is intended to be a valuable resource for researchers and professionals requiring thermochemical data for process design, safety analysis, and computational modeling in the fields of chemical synthesis and drug development.

## Introduction

Methyl 2-hexenoate is an unsaturated ester with applications in the flavor and fragrance industry. Its isomers, cis (Z) and trans (E), exhibit different physical and chemical properties that can influence their reactivity and sensory characteristics. A thorough understanding of the thermochemical properties of these isomers is crucial for their effective use and for the design of chemical processes involving them. This guide focuses specifically on the cis-isomer of Methyl 2-hexenoate, providing a detailed, albeit partially estimated, thermochemical profile.

## Physicochemical and Thermochemical Data

The following tables summarize the available and estimated physicochemical and thermochemical data for **Methyl cis-2-hexenoate** and its related isomers. It is important to note that the data for the cis-isomer are primarily derived from computational estimations due to the lack of direct experimental measurements in publicly accessible literature.

Table 1: Physicochemical Properties of Methyl 2-hexenoate Isomers

Property	Methyl 2-hexenoate (Mixed Isomers)	Methyl (E)-2-hexenoate (trans-isomer)	Methyl (Z)-2-hexenoate (cis-isomer) (Estimated)
CAS Number	2396-77-2	13894-63-8	Not assigned
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>
Molecular Weight	128.17 g/mol [1][2]	128.17 g/mol	128.17 g/mol
Boiling Point	149.3 °C at 760 mmHg[2]	-	~150-155 °C
Melting Point	32 °C[2]	-	~ -20 to -10 °C
Density	0.907 g/cm <sup>3</sup> [2]	-	~0.91 g/cm <sup>3</sup>
Vapor Pressure	4.06 mmHg at 25°C[2]	-	~4-5 mmHg at 25°C
Flash Point	45.4 °C[2]	-	~45-50 °C

Table 2: Thermochemical Properties of **Methyl cis-2-hexenoate** (Estimated)

Property	Value	Unit
Standard Enthalpy of Formation (Liquid, 298.15 K)	$-450 \pm 15$	kJ/mol
Standard Enthalpy of Formation (Gas, 298.15 K)	$-405 \pm 15$	kJ/mol
Standard Molar Heat Capacity (Liquid, 298.15 K)	$240 \pm 10$	J/(mol·K)
Standard Molar Entropy (Gas, 298.15 K)	$420 \pm 20$	J/(mol·K)

Note: The values for **Methyl cis-2-hexenoate** in Table 2 are estimations based on group contribution methods and computational chemistry predictions, as direct experimental data is not available.

## Experimental Protocols

The following sections detail generalized experimental protocols for the determination of the key thermochemical properties of a volatile, unsaturated liquid ester like **Methyl cis-2-hexenoate**.

### Determination of Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of formation is typically derived from the experimentally determined enthalpy of combustion.

Objective: To measure the heat of combustion of liquid **Methyl cis-2-hexenoate** at constant volume.

Apparatus:

- Isoperibol bomb calorimeter
- Oxygen cylinder with pressure regulator

- Pellet press (for solid samples, adapted for liquid encapsulation)
- Crucible (platinum or fused silica)
- Ignition wire (platinum or nichrome)
- Cotton fuse
- Balance (accurate to 0.1 mg)
- Temperature sensor (e.g., platinum resistance thermometer) with high-resolution readout
- Data acquisition system

Procedure:

- **Sample Preparation:** A known mass (typically 0.5 - 1.0 g) of high-purity **Methyl cis-2-hexenoate** is encapsulated in a gelatin capsule or a small, thin-walled glass ampoule to prevent premature evaporation.
- **Bomb Assembly:** The crucible containing the encapsulated sample is placed in the bomb. A measured length of ignition wire is attached to the electrodes, with a cotton fuse connecting the wire to the sample.
- **Pressurization:** The bomb is sealed and purged with oxygen to remove atmospheric nitrogen, then filled with high-purity oxygen to a pressure of approximately 30 atm.
- **Calorimeter Assembly:** The bomb is placed in the calorimeter bucket containing a known mass of water. The calorimeter is assembled, and the temperature sensor is positioned.
- **Temperature Equilibration:** The system is allowed to equilibrate until a steady rate of temperature change is observed.
- **Ignition and Data Collection:** The sample is ignited by passing a current through the ignition wire. The temperature of the water in the calorimeter is recorded at regular intervals before, during, and after the combustion.

- **Post-Combustion Analysis:** After cooling, the bomb is depressurized, and the interior is inspected for any signs of incomplete combustion. The residual ignition wire is measured to determine the amount consumed. The bomb washings are collected and titrated to determine the amount of nitric acid formed from residual nitrogen.
- **Calculation:** The heat capacity of the calorimeter is determined by combusting a certified standard (e.g., benzoic acid). The heat of combustion of the sample is then calculated from the corrected temperature rise, the heat capacity of the calorimeter, and corrections for the heat of formation of nitric acid and the heat of combustion of the fuse and capsule.

Diagram of Experimental Workflow for Enthalpy of Combustion:



[Click to download full resolution via product page](#)

Workflow for determining the enthalpy of combustion.

## Determination of Heat Capacity via Differential Scanning Calorimetry (DSC)

Objective: To measure the specific heat capacity of liquid **Methyl cis-2-hexenoate** as a function of temperature.

Apparatus:

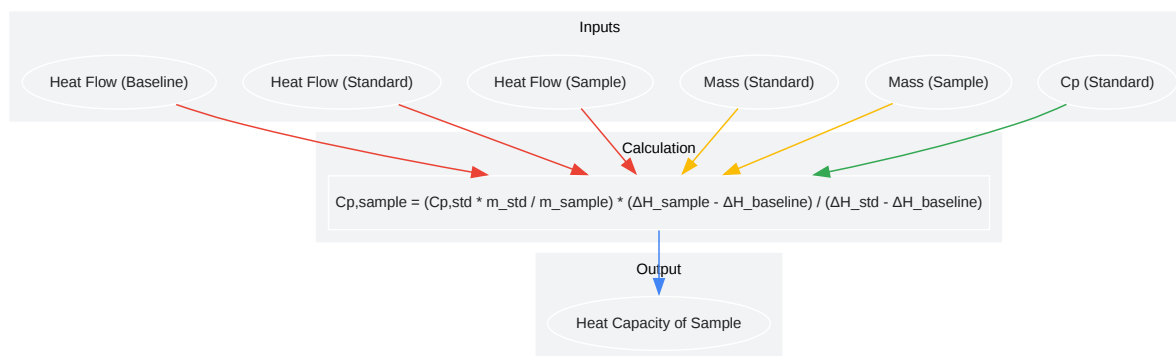
- Differential Scanning Calorimeter (DSC)
- Hermetically sealed sample pans (e.g., aluminum)
- Reference standard with known heat capacity (e.g., sapphire)
- Microbalance (accurate to 0.01 mg)

- Inert purge gas (e.g., nitrogen or argon)

Procedure:

- Calibration: The DSC instrument is calibrated for temperature and enthalpy using certified standards (e.g., indium).
- Baseline Measurement: An empty hermetically sealed pan is placed on the sample side and another empty pan on the reference side. A temperature program is run to obtain the baseline heat flow.
- Standard Measurement: A precisely weighed sapphire standard is placed in the sample pan, and the temperature program is repeated to measure the heat flow for the standard.
- Sample Measurement: The sapphire standard is replaced with a precisely weighed sample of **Methyl cis-2-hexenoate** in a hermetically sealed pan. The same temperature program is run to measure the heat flow for the sample.
- Calculation: The specific heat capacity of the sample is calculated at each temperature using the following equation:
  - $C_{p,\text{sample}} = (C_{p,\text{std}}) \times (m_{\text{std}} / m_{\text{sample}}) \times (\Delta H_{\text{sample}} - \Delta H_{\text{baseline}}) / (\Delta H_{\text{std}} - \Delta H_{\text{baseline}})$
  - Where:
    - $C_p$  is the specific heat capacity
    - $m$  is the mass
    - $\Delta H$  is the heat flow signal from the DSC

Diagram of Logical Relationship in Heat Capacity Measurement:



[Click to download full resolution via product page](#)

Logical relationship for calculating heat capacity from DSC data.

## Conclusion

This technical guide has provided a summary of the available and estimated thermochemical properties of **Methyl cis-2-hexenoate**. While a lack of direct experimental data for the cis-isomer necessitates the use of computational estimations, the presented values offer a valuable starting point for researchers. The detailed experimental protocols for bomb calorimetry and differential scanning calorimetry provide a clear roadmap for future empirical studies to determine these properties with high accuracy. The continued investigation into the thermochemistry of such compounds is essential for advancing chemical process design and ensuring the safe and efficient use of these materials in various applications.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Unsaturated ester synthesis by condensation, C-C coupling or oxidation [organic-chemistry.org]
- 2. mt.com [mt.com]
- To cite this document: BenchChem. [Thermochemical Properties of Methyl cis-2-hexenoate: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15202258#thermochemical-properties-of-methyl-cis-2-hexenoate]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)